

improving stability of 4-hydroxy McPT during long-term storage

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Compound of Interest

Compound Name: 4-hydroxy McPT (hydrochloride)

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Technical Support Center: Stability Protocols for 4-Hydroxy-N-methyl-N-cyclopropyltryptamine (4-HO-McPT)

Status: Operational Subject: Prevention of Oxidative Polymerization in 4-Substituted Tryptamines Ticket ID: STAB-4HO-001

Executive Summary

You are likely accessing this guide because your sample of 4-hydroxy-N-methyl-N-cyclopropyltryptamine (4-HO-McPT) has discolored (turned blue, brown, or black) or lost potency.

The 4-hydroxy-tryptamine class (including Psilocin, 4-HO-MET, and 4-HO-McPT) possesses a structural vulnerability: the 4-hydroxy indole moiety. This group is highly electron-rich, making it susceptible to rapid oxidation into quinone imines, which subsequently polymerize into inactive, insoluble oligomers. This guide provides the chemical logic and protocols to arrest this degradation.

Module 1: The Chemistry of Degradation (The "Why")

To stabilize 4-HO-McPT, you must understand the enemy: Radical-Mediated Oxidation.

Unlike 5-substituted tryptamines (which are relatively stable), 4-substituted analogs contain a hydroxyl group at a position that allows for resonance stabilization of a radical intermediate. When exposed to oxygen, UV light, or high pH, the phenolic proton is lost, initiating a cascade.

The Degradation Pathway:

- Initiation: Loss of the phenolic hydrogen creates a phenoxy radical.
- Propagation: The radical delocalizes into the indole ring.
- Termination (The "Goo"): Two radicals couple, or the intermediate reacts with oxygen to form an ortho-quinone imine. These reactive species polymerize, creating the characteristic "psilocin blue" or black tar.

Visualizing the Threat



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Figure 1: The oxidative cascade from active tryptamine to inactive polymer. Note that this process is irreversible.

Module 2: Optimization Protocols (The "How")

The following protocols are self-validating systems. If executed correctly, the compound will remain a white/off-white crystalline solid for years.

Protocol A: Salt Form Selection

Verdict:Fumarate is mandatory for long-term storage.

- **Freebase:** The nitrogen lone pair facilitates proton transfer, accelerating oxidation. Freebase 4-HO tryptamines can degrade within weeks at room temperature.
- **Hydrochloride (HCl):** While acidic, HCl salts of tryptamines are often hygroscopic. They pull moisture from the air, dissolving the crystal lattice. Once in solution (even a microscopic water layer), oxidation rates skyrocket by orders of magnitude.
- **Fumarate:** Non-hygroscopic and forms a stable crystal lattice that "locks" the molecule in a conformation resistant to oxidative attack.

| Parameter | Freebase | Hydrochloride (HCl) | Fumarate |
|----------------------|-------------|---------------------|--------------|
| Oxidation Resistance | Low (Weeks) | Moderate (Months) | High (Years) |
| Hygroscopicity | Low | High (Risk) | Very Low |
| Crystallinity | Waxy/Oily | Variable | Excellent |
| Storage State | Unstable | Prone to "Goo" | Stable Solid |

Protocol B: The "Argon Sandwich" Storage Method

Oxygen is the primary reagent in degradation. Vacuum sealing is insufficient because plastic bags are gas-permeable over time.

- **Container:** Use Amber Glass Vials with PTFE-lined caps. (Plastic leaches organic volatiles and is permeable to O₂).
- **Desiccant:** Place a small packet of activated silica gel inside the vial (do not let it touch the powder directly).
- **Gas Overlay:** Gently displace the air in the vial with heavy inert gas (Argon is superior to Nitrogen because it is heavier than air and settles over the powder).
- **Temperature:** Store at -20°C.

Critical Warning: When removing from the freezer, allow the vial to reach room temperature before opening. Opening a cold vial causes immediate condensation of atmospheric moisture

onto the chemical, ruining the sample.

Module 3: Troubleshooting Guide

Issue 1: "My powder turned into a black sticky goo."

- **Diagnosis:** Advanced oxidative polymerization and hydration. This usually happens when HCl salts absorb water.
- **Solution:** The black polymer is inactive and toxic. However, if the core is still white, you may attempt recrystallization using dry isopropanol/acetone, but yield loss will be significant (>50%). If fully black, discard.

Issue 2: "The color is slightly blue/green but dry."

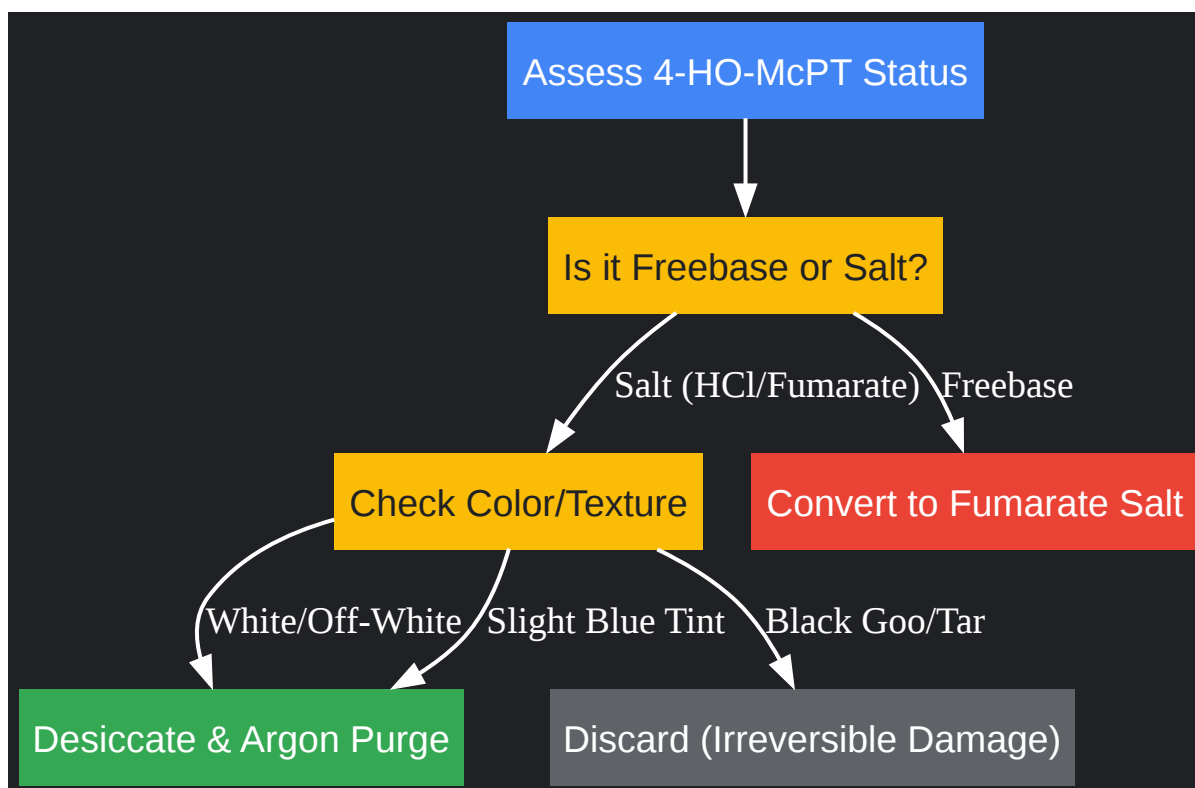
- **Diagnosis:** Surface oxidation. This is common and often affects <1% of the total mass. The "blue" chromophore is extremely potent visually.
- **Solution:** Do not discard. The bulk material is likely intact. Improve storage immediately (Switch to Protocol B).

Issue 3: "Can I store it dissolved in propylene glycol (PG) or alcohol?"

- **Diagnosis:** High Risk.
- **Reasoning:** Solvents increase molecular mobility, allowing radicals to interact. Protic solvents (alcohol/water) facilitate the proton transfer required for oxidation.
- **Solution:** Store only as dry powder. If volumetric dosing is needed, prepare solutions immediately prior to use.

Module 4: Workflow Visualization

Use this decision tree to determine the fate of your current batch.



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Figure 2: Triage workflow for assessing and preserving tryptamine stability.

References

- Nichols, D. E. (2018). Chemistry and Structure-Activity Relationships of Psychedelics. In *Psychedelics* (pp. 1-43). Academic Press.
 - Establishes the structure-activity relationship and inherent instability of the 4-hydroxy indole ring.
- Hofmann, A., et al. (1959). Psilocybin and Psilocin, two psychotropic components of the Mexican magic mushroom. *Helvetica Chimica Acta*, 42(5), 1557-1572.
 - The foundational text describing the rapid oxidation of psilocin (4-HO-DMT) compared to its esterified phosphate (psilocybin), establishing the baseline for all 4-HO analogs.
- Chadeayne, A. R., et al. (2020).^{[1][2]} Norpsilocin: freebase and fumarate salt. *Acta Crystallographica Section E*, 76(4), 589-593.

- Provides crystallographic evidence for the superior stability and lattice structure of fumar
- Kovacic, P., & Cooksy, A. L. (2005). Unifying mechanism for toxicity of catechols and quinones: Electron transfer, reactive oxygen species, and oxidative stress. *Medical Hypotheses*, 64(2), 357-366.
- Details the quinone imine formation mechanism relevant to phenolic oxid

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Amine oxidation and the chemistry of quinone imines. Part II. 2,5-Di-methoxy-4-t-butylaniline - Journal of the Chemical Society, Perkin Transactions 1 \(RSC Publishing\) \[pubs.rsc.org\]](#)
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